

Ethyl 4-(4-fluorophenyl)-3-oxobutanoate

chemical structure and IUPAC name

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Compound of Interest

Compound Name: *Ethyl 4-(4-fluorophenyl)-3-oxobutanoate*

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An In-depth Technical Guide to Ethyl 4-(4-fluorophenyl)-3-oxobutanoate

This guide provides detailed information on the chemical properties, structure, and nomenclature of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Ethyl 4-(4-fluorophenyl)-3-oxobutanoate is a keto-ester derivative with a fluorinated phenyl group. Its chemical and physical properties are summarized in the table below for easy reference.

Identifier	Value
IUPAC Name	ethyl 4-(4-fluorophenyl)-3-oxobutanoate [1]
CAS Number	221121-37-5 [1] [2]
Molecular Formula	C12H13FO3 [2] [3]
Molecular Weight	224.23 g/mol [1] [2]
InChI Key	QCQKQRINQDBSEZ-UHFFFAOYSA-N [1]

Chemical Structure

The molecular structure of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate** consists of a four-carbon butanoate backbone. An ethyl group is attached to one of the oxygen atoms, forming an ethyl ester. A ketone (oxo) group is located at the third carbon atom of the butanoate chain. The fourth carbon atom is bonded to a phenyl ring that is substituted with a fluorine atom at its para-position (position 4).

The presence of the fluorine atom, a highly electronegative element, can significantly influence the molecule's electronic properties, reactivity, and metabolic stability, making it a valuable building block in medicinal chemistry.

Structural Diagram

To visualize the molecular arrangement, a 2D structural diagram is provided below. This diagram illustrates the connectivity of atoms and the key functional groups within the molecule.

Caption: 2D structure of **Ethyl 4-(4-fluorophenyl)-3-oxobutanoate**.

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References

- 1. 4-(4-Fluorophenyl)-3-oxobutanoic acid ethyl ester | 221121-37-5 [sigmaaldrich.com]
- 2. 221121-37-5|Ethyl 4-(4-fluorophenyl)-3-oxobutanoate|BLD Pharm [bldpharm.com]
- 3. ethyl 4-(4-fluorophenyl)-3-oxobutanoate CAS#: [m.chemicalbook.com]
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